

Technical Support Center: S-Isopropylisothiourea Hydrobromide

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Compound of Interest

Compound Name: **S-Isopropylisothiourea hydrobromide**

Cat. No.: **B1662935**

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the shelf life, storage, and handling of **S-Isopropylisothiourea hydrobromide**.

Frequently Asked Questions (FAQs)

Q1: What is the expected shelf life of **S-Isopropylisothiourea hydrobromide**?

A1: **S-Isopropylisothiourea hydrobromide** has an expected shelf life of at least one year when stored under the recommended conditions.[\[1\]](#) Some suppliers indicate a shelf life of 12 months or more if the product is stored properly.[\[2\]](#)

Q2: What are the optimal storage conditions for **S-Isopropylisothiourea hydrobromide**?

A2: To ensure maximum stability, **S-Isopropylisothiourea hydrobromide** solid should be stored at -20°C in a dry and dark place.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q3: How should I store stock solutions of **S-Isopropylisothiourea hydrobromide**?

A3: Stock solutions of **S-Isopropylisothiourea hydrobromide** can be stored at 0-4°C for up to one month.[\[2\]](#) For longer-term storage, it is recommended to refer to the Certificate of Analysis provided by the supplier.[\[2\]](#)

Q4: What are the visual signs of degradation for **S-Isopropylisothiourea hydrobromide**?

A4: **S-Isopropylisothiourea hydrobromide** is typically a white to off-white crystalline powder.

[4][5] Any significant change in color, such as yellowing or browning, or a change in the physical state, like clumping or melting, may indicate degradation.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent or unexpected experimental results.	Degradation of S-Isopropylisothiourea hydrobromide due to improper storage or handling.	<ol style="list-style-type: none">Verify the storage conditions and age of the compound.Prepare a fresh stock solution from a new or properly stored batch of the compound.Perform a quality control check on the compound if possible (e.g., melting point, HPLC).
Difficulty in dissolving the compound.	The compound may have degraded or absorbed moisture.	<ol style="list-style-type: none">Ensure the correct solvent is being used as per solubility data (e.g., DMF, DMSO, Ethanol, PBS).[1][4]Gently warm the solution or use sonication to aid dissolution.If solubility issues persist, consider using a fresh vial of the compound.
Observed color change in the solid compound or solution.	This is a potential indicator of chemical degradation.	<ol style="list-style-type: none">Discard the discolored compound or solution.Use a fresh, properly stored vial of S-Isopropylisothiourea hydrobromide for your experiments.

Stability and Storage Summary

Form	Storage Temperature	Duration	Additional Notes
Solid	-20°C	≥ 1 year[1]	Store in a dry, dark place.[2]
Stock Solution	0 - 4°C	1 month[2]	Refer to the Certificate of Analysis for specific recommendations.[2]

Experimental Protocols

Protocol for Assessing the Stability of **S**-Isopropylisothiourea Hydrobromide

This protocol outlines a method to assess the stability of **S**-Isopropylisothiourea hydrobromide under specific laboratory conditions.

1. Materials:

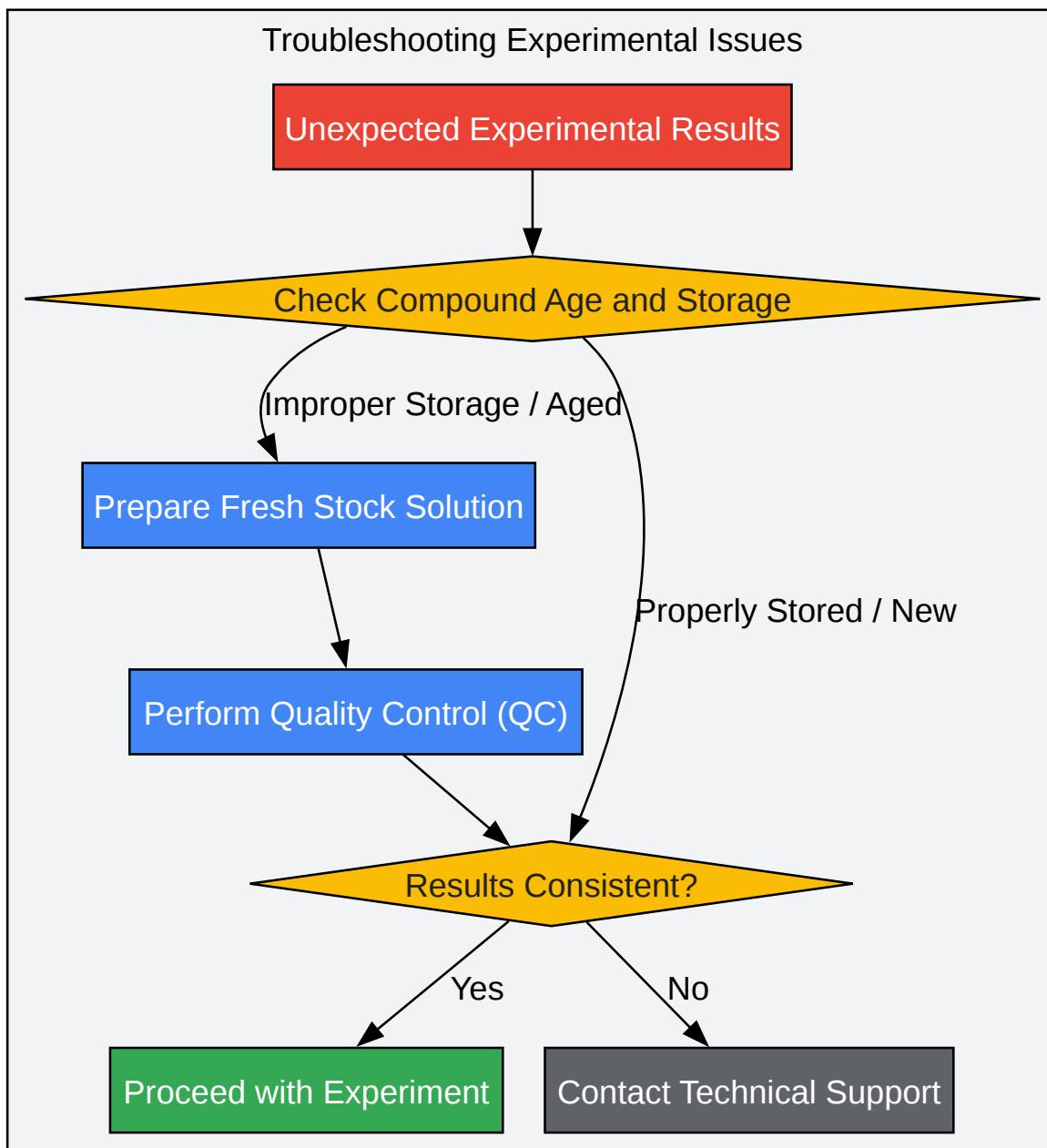
- **S**-Isopropylisothiourea hydrobromide
- Appropriate solvent (e.g., DMSO, Ethanol)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18)
- UV detector
- pH meter
- Temperature-controlled chambers/incubators

2. Procedure:

- Initial Analysis (Time 0):
- Prepare a stock solution of **S**-Isopropylisothiourea hydrobromide of a known concentration.
- Immediately analyze the solution by HPLC to determine the initial purity and peak area. This will serve as the baseline.
- Stress Conditions:
 - Temperature Stress: Aliquot the stock solution into separate vials and store them at different temperatures (e.g., 4°C, room temperature, 40°C).
 - Light Stress: Expose an aliquot of the stock solution to UV light or direct sunlight. Keep a control sample wrapped in aluminum foil to protect it from light.

- Time-Point Analysis:
- At predetermined time points (e.g., 24 hours, 48 hours, 1 week, 1 month), retrieve the samples from the different stress conditions.
- Analyze each sample by HPLC under the same conditions as the initial analysis.
- Data Analysis:
- Compare the chromatograms of the stressed samples to the time 0 sample.
- Look for the appearance of new peaks (degradation products) and a decrease in the peak area of the parent compound.
- Calculate the percentage of degradation over time for each condition.

Visualizations



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Caption: Troubleshooting workflow for unexpected experimental results.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. xcessbio.com [xcessbio.com]
- 3. S-isopropyl Isothiourea (hydrobromide) - Labchem Catalog [catalog.labchem.com.my]
- 4. S-ISOPROPYLTHIOUREA HYDROBROMIDE | 4269-97-0 [chemicalbook.com]
- 5. alfa-chemistry.com [alfa-chemistry.com]
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